

Application Notes and Protocols: Org-24598 in Novel Object Recognition (NOR) Task

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Compound of Interest

Compound Name: Org-24598

Cat. No.: B15619206

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Org-24598 is a potent and selective inhibitor of the glial glycine transporter 1 (GlyT1). By blocking GlyT1, **Org-24598** increases the synaptic concentration of glycine, which acts as a co-agonist at N-methyl-D-aspartate (NMDA) receptors.[1][2][3] This modulation of NMDA receptor function is hypothesized to underlie the pro-cognitive effects of **Org-24598**. The novel object recognition (NOR) task is a widely used behavioral assay to assess learning and memory in rodents.[4] These application notes provide a detailed protocol for utilizing **Org-24598** in the NOR task to evaluate its potential as a cognitive enhancer, particularly in a model of ethanol withdrawal-induced memory impairment.[1][2][3]

Data Presentation

The following tables summarize the quantitative data from a study investigating the effects of **Org-24598** on recognition memory deficits induced by binge-like ethanol administration in rats. [1]

Table 1: Effect of **Org-24598** on Discrimination Index in the NOR Task (4h post-administration)

Treatment Group	Dose	Discrimination Index (Mean \pm SEM)
Saline + Vehicle	-	0.62 \pm 0.03
Ethanol + Vehicle	-	0.48 \pm 0.02*
Ethanol + Org-24598	0.1 mg/kg	0.59 \pm 0.04#
Ethanol + Org-24598	0.3 mg/kg	0.65 \pm 0.03##
Ethanol + Org-24598	0.6 mg/kg	0.63 \pm 0.02###

*p < 0.05 vs. Saline + Vehicle; #p < 0.05, ##p < 0.01, ###p < 0.001 vs. Ethanol + Vehicle

Table 2: Effect of **Org-24598** on Total Exploration Time in the NOR Task (4h post-administration)

Treatment Group	Dose	Total Exploration Time (s) (Mean \pm SEM)
Saline + Vehicle	-	25.3 \pm 1.8
Ethanol + Vehicle	-	24.9 \pm 1.5
Ethanol + Org-24598	0.1 mg/kg	26.1 \pm 2.0
Ethanol + Org-24598	0.3 mg/kg	27.3 \pm 1.9
Ethanol + Org-24598	0.6 mg/kg	26.8 \pm 1.7

Experimental Protocols

This section details the methodology for the Novel Object Recognition (NOR) task as described in the study by Wieronska et al. (2024).[\[1\]](#)

1. Animals:

- Species: Male Wistar rats.

2. Binge-like Ethanol Administration (Induction of Cognitive Deficit):

- Administer ethanol (5 g/kg) intragastrically for 5 consecutive days.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- A control group receives an equivalent volume of 0.9% NaCl.

3. Drug Administration:

- **Org-24598** is dissolved in a vehicle solution.
- Administer **Org-24598** (0.1, 0.3, and 0.6 mg/kg) or vehicle 30 minutes before the NOR task on the 10th day of ethanol withdrawal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

4. Novel Object Recognition (NOR) Task Protocol:

- Habituation Phase:
 - Allow each rat to freely explore an open-field arena in the absence of any objects. This phase helps to reduce novelty-induced stress during testing.[\[4\]](#)
- Familiarization Phase (T1):
 - Place two identical objects (A + A) in the open-field arena.
 - Allow the animal to explore the objects for a set period (e.g., 3-5 minutes).
 - The time spent exploring each object is recorded. Exploration is defined as the animal directing its nose towards the object at a distance of ≤ 2 cm and/or touching it with its nose.
- Retention Interval:
 - Return the animal to its home cage for a specific duration (e.g., 1 hour or 24 hours) after the familiarization phase.
- Test Phase (T2):
 - Return the animal to the arena, which now contains one familiar object (A) and one novel object (B).

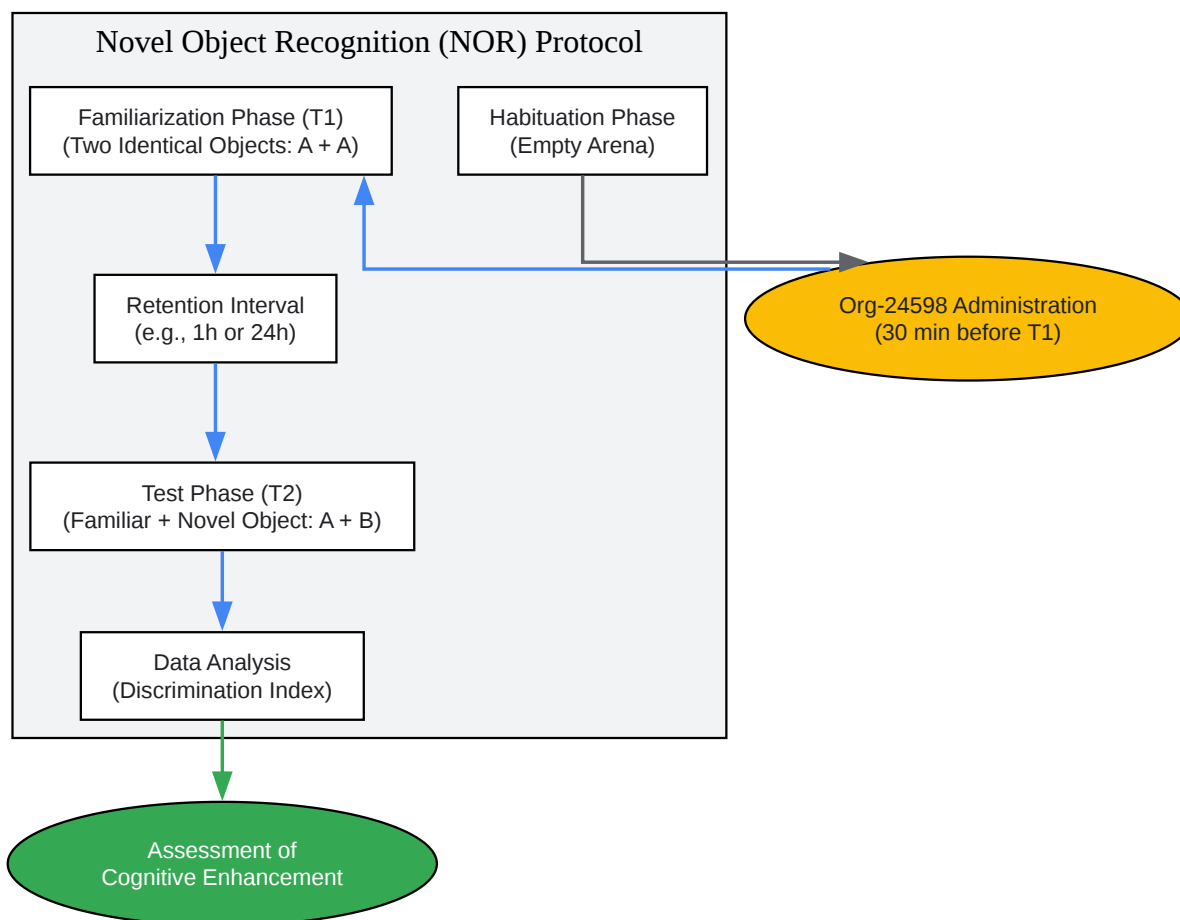
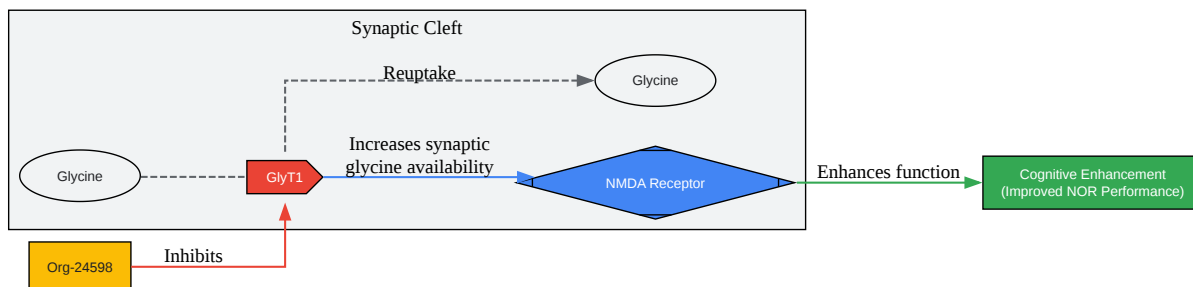
- Allow the animal to explore the objects for a set period (e.g., 3-5 minutes).
- Record the time spent exploring the familiar object (T_familiar) and the novel object (T_novel).

5. Data Analysis:

- Discrimination Index (DI): Calculate the DI to assess recognition memory.
 - $DI = (\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total exploration time})$
 - A higher DI indicates better recognition memory.
- Total Exploration Time: Analyze the total time spent exploring both objects to assess general locomotor activity and motivation.

Mandatory Visualization

Signaling Pathway of **Org-24598** Action:



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References

- 1. Org24598, a Selective Glycine Transporter 1 (GlyT1) Inhibitor, Reverses Object Recognition and Spatial Memory Impairments Following Binge-like Ethanol Exposure in Rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
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- To cite this document: BenchChem. [Application Notes and Protocols: Org-24598 in Novel Object Recognition (NOR) Task]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15619206#org-24598-use-in-novel-object-recognition-nor-task>]

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